Spectroscopic Data of 4-Methylpyrimidine-2-carbaldehyde: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Methylpyrimidine-2-carbaldehyde*
CAS No.:	*933745-52-9*
Cat. No.:	*B1437683*

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This technical guide provides a comprehensive analysis of the key spectroscopic data for **4-methylpyrimidine-2-carbaldehyde**, a heterocyclic compound of interest in medicinal chemistry and drug development. While direct experimental spectra for this specific molecule are not widely available in public databases, this guide, grounded in established spectroscopic principles and data from analogous structures, offers a robust predictive analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. This document is intended for researchers, scientists, and professionals in drug development seeking a detailed understanding of the structural elucidation of pyrimidine-based compounds.

Introduction: The Structural Significance of 4-Methylpyrimidine-2-carbaldehyde

The pyrimidine scaffold is a cornerstone in medicinal chemistry, forming the core of nucleobases and a multitude of biologically active compounds. The introduction of a methyl group and a carbaldehyde (aldehyde) functionality at the 4- and 2-positions, respectively, of the pyrimidine ring creates a molecule with a unique electronic and steric profile. The aldehyde group, in particular, serves as a versatile synthetic handle for further molecular elaboration,

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making **4-methylpyrimidine-2-carbaldehyde** a valuable building block in the synthesis of more complex pharmaceutical agents. Accurate and thorough spectroscopic characterization is paramount for confirming the identity and purity of this compound and its derivatives.

Molecular Structure of **4-Methylpyrimidine-2-carbaldehyde**

Figure 1: Structure of **4-Methylpyrimidine-2-carbaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.[1] The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **4-methylpyrimidine-2-carbaldehyde**.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **4-methylpyrimidine-2-carbaldehyde** is expected to show four distinct signals corresponding to the aldehyde proton, the two aromatic protons on the pyrimidine ring, and the methyl protons.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **4-Methylpyrimidine-2-carbaldehyde**

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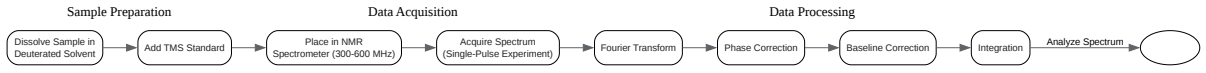
Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
Aldehyde-H	9.5 - 10.5[2][3][4]	Singlet (s)	1H	The aldehyde proton is highly deshielded due to the electronegativity of the adjacent oxygen atom and the anisotropic effect of the C=O bond.[2]
H-6	~8.8	Doublet (d)	1H	Protons on pyrimidine rings are typically deshielded due to the electron-withdrawing nature of the nitrogen atoms.[1] The proton at position 6 is coupled to the proton at position 5.
H-5	~7.4	Doublet (d)	1H	The proton at position 5 is also on the pyrimidine ring but is expected to be at a slightly higher field compared to H-6.[1] It is coupled to the

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				proton at position 6.
Methyl-H	~2.5	Singlet (s)	3H	The methyl group protons are in a relatively shielded environment, attached to an sp^2-hybridized carbon of the pyrimidine ring. [5]

Experimental Protocol for ^{1}H NMR Spectroscopy:

A standard ^{1}H NMR spectrum would be acquired on a 300-600 MHz spectrometer. The sample would be dissolved in an appropriate deuterated solvent, such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), with tetramethylsilane (TMS) added as an internal standard (0 ppm). A standard single-pulse experiment would be sufficient.



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Figure 2: General workflow for acquiring a ^{1}H NMR spectrum.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **4-methylpyrimidine-2-carbaldehyde** is predicted to show six distinct signals, one for each unique carbon atom in the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **4-Methylpyrimidine-2-carbaldehyde**

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Carbon	Predicted Chemical Shift (δ, ppm)	Rationale
C=O (Aldehyde)	190 - 200[6]	The carbonyl carbon of an aldehyde is highly deshielded and appears at a very low field.
C-2	~160	This carbon is bonded to two electronegative nitrogen atoms and the aldehyde group, leading to significant deshielding.[7]
C-4	~168	This carbon is bonded to a nitrogen atom and the methyl group, and is also part of the aromatic system.
C-6	~158	This carbon is adjacent to a nitrogen atom within the pyrimidine ring.[7]
C-5	~122	This is the only CH carbon in the pyrimidine ring and is expected to be the most shielded of the ring carbons.[7]
Methyl-C	~24	The methyl carbon is an sp^3-hybridized carbon and will appear in the upfield region of the spectrum.[8]

Experimental Protocol for ^{13}C NMR Spectroscopy:

The ^{13}C NMR spectrum would be acquired on the same spectrometer as the ^{1}H NMR. Due to the low natural abundance of the ^{13}C isotope, a larger number of scans and a longer acquisition time are typically required. A proton-decoupled pulse sequence is used to simplify the spectrum to single lines for each carbon.

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 3: Predicted IR Absorption Bands for **4-Methylpyrimidine-2-carbaldehyde**

Functional Group	Predicted Absorption (cm^{-1})	Description
Aromatic C-H Stretch	3100 - 3000[9]	Stretching vibration of the C-H bonds on the pyrimidine ring.[10]
Aliphatic C-H Stretch	2950 - 2850[11]	Stretching vibration of the C-H bonds in the methyl group.
Aldehyde C-H Stretch	2850 and 2750 (two weak bands)[12][13]	Characteristic Fermi resonance doublet for the aldehyde C-H stretch.[13]
C=O Stretch (Aldehyde)	1710 - 1685[14][15]	Strong absorption due to the stretching of the carbonyl double bond, conjugated to the aromatic ring.[16]
C=N and C=C Stretch	1600 - 1475[9][11]	Stretching vibrations within the pyrimidine ring.

Experimental Protocol for IR Spectroscopy:

An IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a liquid or solid sample, a small amount can be placed between two salt (e.g., NaCl or KBr) plates to form a thin film. Alternatively, a solid sample can be mixed with KBr powder and pressed into a pellet.

Mass Spectrometry (MS)

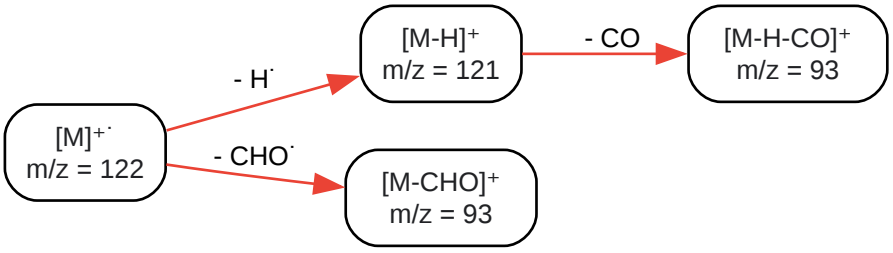
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Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity and elucidating its structure.

Predicted Fragmentation Pattern:

For **4-methylpyrimidine-2-carbaldehyde** (Molecular Weight: 122.12 g/mol), the electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak ($M^{+\cdot}$) at m/z 122. The fragmentation is likely to proceed through several key pathways:

- Loss of a hydrogen radical ($H^{\cdot}$): A common fragmentation for aldehydes, leading to a stable acylium ion at m/z 121.[17][18]
- Loss of carbon monoxide (CO): Following the loss of $H^{\cdot}$, the acylium ion can lose a molecule of CO to give a fragment at m/z 93.[19]
- Loss of the aldehyde group ($CHO^{\cdot}$): Cleavage of the C-C bond between the pyrimidine ring and the aldehyde group would result in a fragment at m/z 93.
- Ring fragmentation: The pyrimidine ring itself can undergo cleavage, although the stability of the aromatic ring often makes this a less favorable process compared to the loss of substituents.[20][21][22]



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Figure 3: Predicted major fragmentation pathways for **4-methylpyrimidine-2-carbaldehyde**.

Experimental Protocol for Mass Spectrometry:

A mass spectrum would typically be obtained using a mass spectrometer with an electron ionization (EI) source. The sample is introduced into the instrument, where it is vaporized and

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bombarded with high-energy electrons (typically 70 eV) to induce ionization and fragmentation. The resulting ions are then separated by their mass-to-charge ratio (m/z) and detected.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectroscopic data for **4-methylpyrimidine-2-carbaldehyde**. The predicted chemical shifts, absorption bands, and fragmentation patterns are based on established principles and data from analogous structures, offering a reliable framework for the structural characterization of this important heterocyclic compound. Researchers and scientists working with this molecule can use this guide to aid in the interpretation of their experimental data and to confirm the successful synthesis of their target compound.

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